

Bis(neopentyl glycolato)diboron stability and storage conditions

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Compound of Interest

Compound Name: *Bis(neopentyl glycolato)diboron*

Cat. No.: *B139214*

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Technical Support Center: Bis(neopentyl glycolato)diboron

Welcome to the technical support center for **Bis(neopentyl glycolato)diboron**. This guide is designed to provide researchers, scientists, and drug development professionals with comprehensive information on the stability and storage of this reagent, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Bis(neopentyl glycolato)diboron**?

Bis(neopentyl glycolato)diboron should be stored in a cool, dry, and well-ventilated place. The recommended storage temperature is typically between 2°C and 8°C.[1] Some suppliers may also recommend storage at 0-6°C.[2] It is crucial to keep the container tightly closed to prevent exposure to moisture.[3][4]

Q2: How stable is **Bis(neopentyl glycolato)diboron** at room temperature?

While **Bis(neopentyl glycolato)diboron** is stable under the recommended refrigerated storage conditions, prolonged exposure to ambient temperature, especially in the presence of moisture and air, is not recommended.[3][5] It is described as being sensitive to heat and moisture (hygroscopic).[1][6] For optimal performance and to prevent degradation, it should be

brought to room temperature in a desiccator before use to avoid condensation on the solid, and the container should be resealed promptly under an inert atmosphere.

Q3: What is the shelf life of **Bis(neopentyl glycolato)diboron**?

The shelf life of **Bis(neopentyl glycolato)diboron** can vary depending on the supplier and the storage conditions. Some suppliers may indicate a shelf life of 12 months if stored under the recommended conditions.[2] However, many suppliers do not provide a specific expiration date on the Certificate of Analysis (COA).[7] In such cases, it is recommended to inspect the product for any signs of degradation and to re-qualify the material for its intended use after a year from the date of receipt.

Q4: What are the signs of degradation for **Bis(neopentyl glycolato)diboron**?

Bis(neopentyl glycolato)diboron is typically a white to light yellow crystalline powder or solid.[5][8] Signs of degradation may include a change in color, clumping of the powder due to moisture absorption, or a significant deviation in its melting point range (typically 180.5-184.5 °C).[1][9][10] If you observe any of these changes, the reagent may have been compromised.

Q5: Is **Bis(neopentyl glycolato)diboron** sensitive to air and moisture?

Yes, **Bis(neopentyl glycolato)diboron** is sensitive to moisture.[1] It is hygroscopic and should be handled under an inert, dry atmosphere such as nitrogen or argon to prevent hydrolysis.[4][6] While its air sensitivity is less pronounced than its moisture sensitivity, it is good practice to handle it under inert conditions to ensure the highest quality for your reactions.

Q6: What materials are incompatible with **Bis(neopentyl glycolato)diboron**?

Bis(neopentyl glycolato)diboron is incompatible with strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[5] Contact with these substances should be avoided.

Q7: What are the hazardous decomposition products of **Bis(neopentyl glycolato)diboron**?

Under fire conditions, **Bis(neopentyl glycolato)diboron** can decompose to produce carbon oxides (CO, CO₂) and borane/boron oxides.[3][4]

Stability and Storage Data Summary

Parameter	Recommendation	Citation
Appearance	White to light yellow crystalline powder/solid	[5][8]
Storage Temperature	2°C to 8°C	[1]
Atmosphere	Store under a dry, inert atmosphere (e.g., Nitrogen or Argon)	[4]
Moisture Sensitivity	Hygroscopic; avoid exposure to moisture	[1][6]
Heat Sensitivity	Avoid prolonged exposure to high temperatures	[6]
Incompatible Materials	Strong oxidizing agents, strong acids, acid chlorides, acid anhydrides	[5]
Shelf Life	Varies by supplier; retest after 1 year if no expiration date is provided	[2][7]

Experimental Protocols

Protocol for Handling and Dispensing **Bis(neopentyl glycolato)diboron**

Given its moisture sensitivity, proper handling techniques are critical to maintain the integrity of **Bis(neopentyl glycolato)diboron**. The following protocol outlines the best practices for handling this reagent in a laboratory setting.

- **Preparation of Glassware:** All glassware (e.g., flasks, spatulas, weighing boats) must be thoroughly dried in an oven (e.g., at 120°C for at least 4 hours) and cooled in a desiccator or under a stream of dry inert gas immediately before use.[3]
- **Inert Atmosphere:** All manipulations should be performed under a dry, inert atmosphere. This can be achieved using a glovebox or a Schlenk line with dry nitrogen or argon gas.

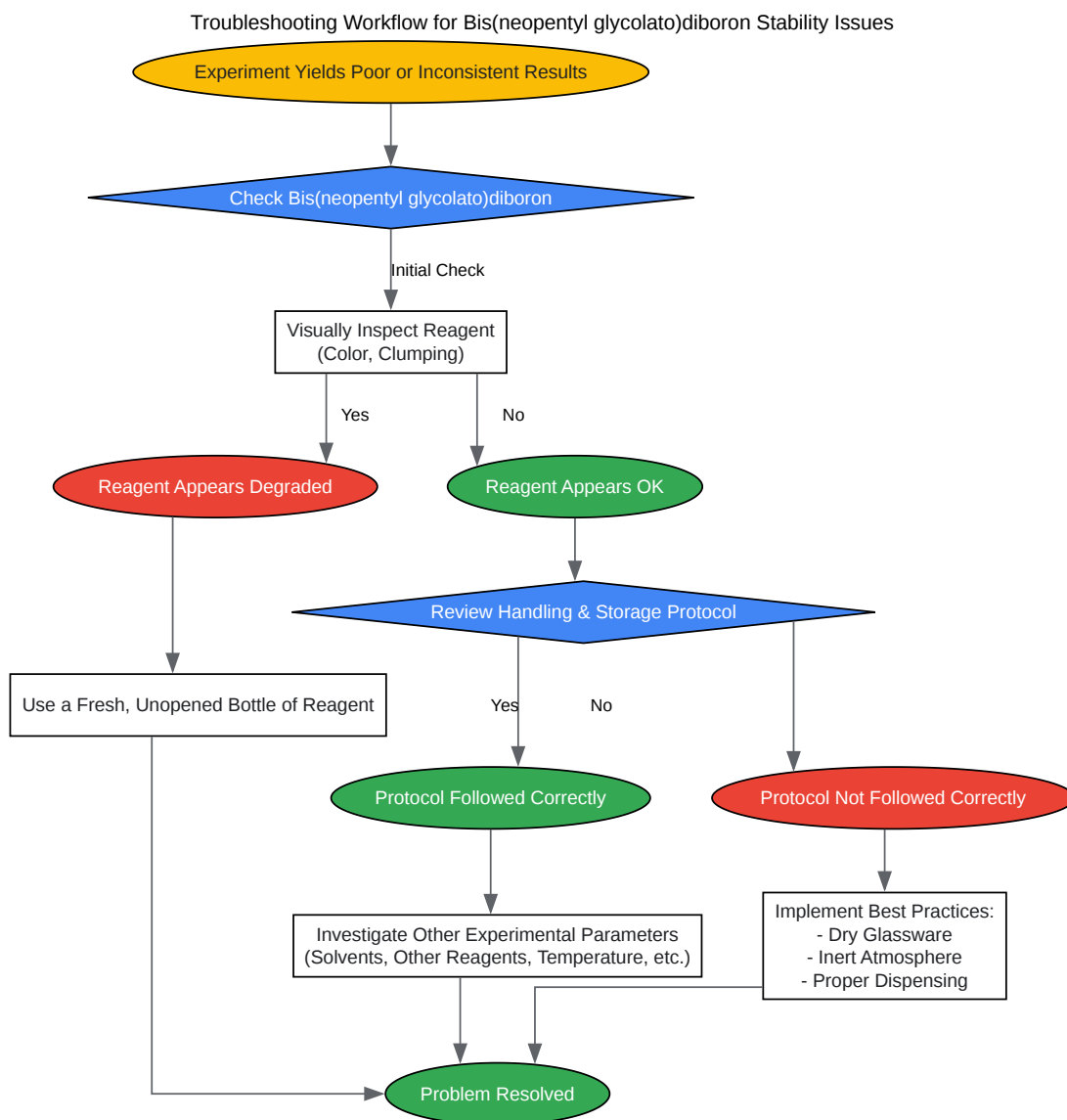
- Equilibration to Room Temperature: Before opening, allow the sealed container of **Bis(neopentyl glycolato)diboron** to warm to room temperature inside a desiccator. This prevents condensation of atmospheric moisture onto the cold solid.
- Dispensing in a Glovebox:
 - Transfer the sealed container into the glovebox antechamber and evacuate and refill with inert gas for at least three cycles before bringing it into the main chamber.
 - Once inside the glovebox, open the container and quickly weigh the desired amount of the reagent into a tared, dry vial or flask.
 - Tightly reseal the original container.
- Dispensing using a Schlenk Line:
 - If a glovebox is not available, a positive pressure of inert gas can be used to protect the reagent.
 - Open the container under a positive flow of inert gas.
 - Quickly weigh the desired amount and transfer it to your reaction vessel, which should also be under an inert atmosphere.
 - After dispensing, flush the headspace of the original container with inert gas before tightly resealing. Parafilm® can be wrapped around the cap for extra protection.
- Storage of Dispensed Reagent: If not used immediately, the container with the dispensed reagent should be sealed under an inert atmosphere and stored in a desiccator, preferably at the recommended refrigerated temperature.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Poor or no reactivity in a reaction where Bis(neopentyl glycolato)diboron is a key reagent.	Reagent degradation due to improper storage or handling (exposure to moisture or air).	- Visually inspect the reagent for any changes in appearance (color change, clumping).- If degradation is suspected, use a fresh, unopened container of the reagent.- Verify the integrity of the inert atmosphere and the dryness of the solvents and other reagents used in the reaction.
Inconsistent results between experiments.	Partial degradation of the reagent from the same bottle over time due to repeated opening and closing.	- Aliquot the reagent into smaller, single-use portions under an inert atmosphere upon first opening a new bottle.- Ensure consistent handling procedures for each experiment.
The solid has become clumpy or appears wet.	Absorption of moisture from the atmosphere.	- The reagent is likely hydrolyzed and may not be suitable for use, especially in sensitive reactions.- It is recommended to discard the compromised reagent and use a fresh supply.

Visual Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting issues potentially related to the stability of **Bis(neopentyl glycolato)diboron**.



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Caption: Troubleshooting workflow for stability issues.

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